

Personal protective equipment for handling 2,2-Diphenylpropionitrile

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Compound of Interest

Compound Name: 2,2-Diphenylpropionitrile

Cat. No.: B1294319

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Essential Safety and Handling Guide for 2,2-Diphenylpropionitrile

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This document provides critical safety and logistical information for the handling and disposal of **2,2-Diphenylpropionitrile** (CAS No. 5558-67-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

2,2-Diphenylpropionitrile is classified as hazardous.[1] It is harmful if swallowed, in contact with skin, or if inhaled.[1][2] Appropriate personal protective equipment must be worn at all times when handling this substance.

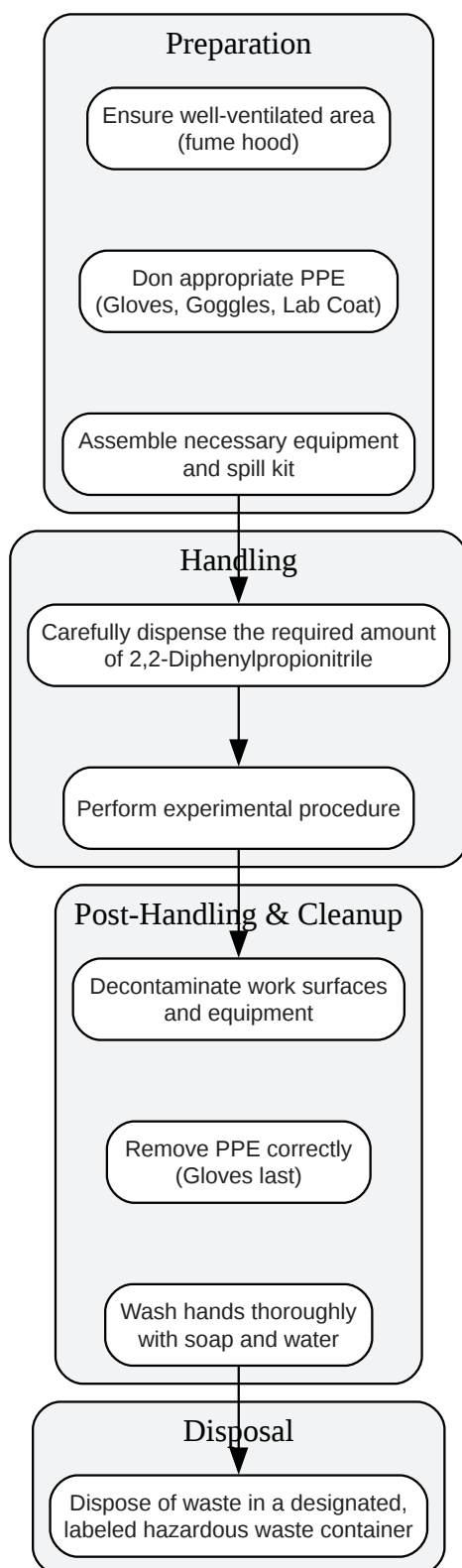
Table 1: Personal Protective Equipment (PPE) for Handling **2,2-Diphenylpropionitrile**

PPE Category	Specification	Reason
Hand Protection	Chemical-resistant gloves (Nitrile rubber recommended)	Prevents skin contact; harmful if absorbed through the skin.[1][3][4][5]
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield may be required for splash hazards.	Protects eyes from splashes and contact with the liquid.[1][6]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin exposure.[1][6]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH/MSHA approved respirator.	Prevents inhalation of harmful vapors or mists.[1][6]

Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **2,2-Diphenylpropionitrile**.

Workflow for Handling **2,2-Diphenylpropionitrile**



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Figure 1: Safe Handling Workflow

Experimental Protocol Considerations:

- Ventilation: Always handle **2,2-Diphenylpropionitrile** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[\[1\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[1\]](#) In case of accidental contact, follow the first-aid measures outlined in Table 2.
- Hygiene: Do not eat, drink, or smoke in areas where this chemical is handled.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)

First-Aid Measures

Immediate action is required in case of exposure.

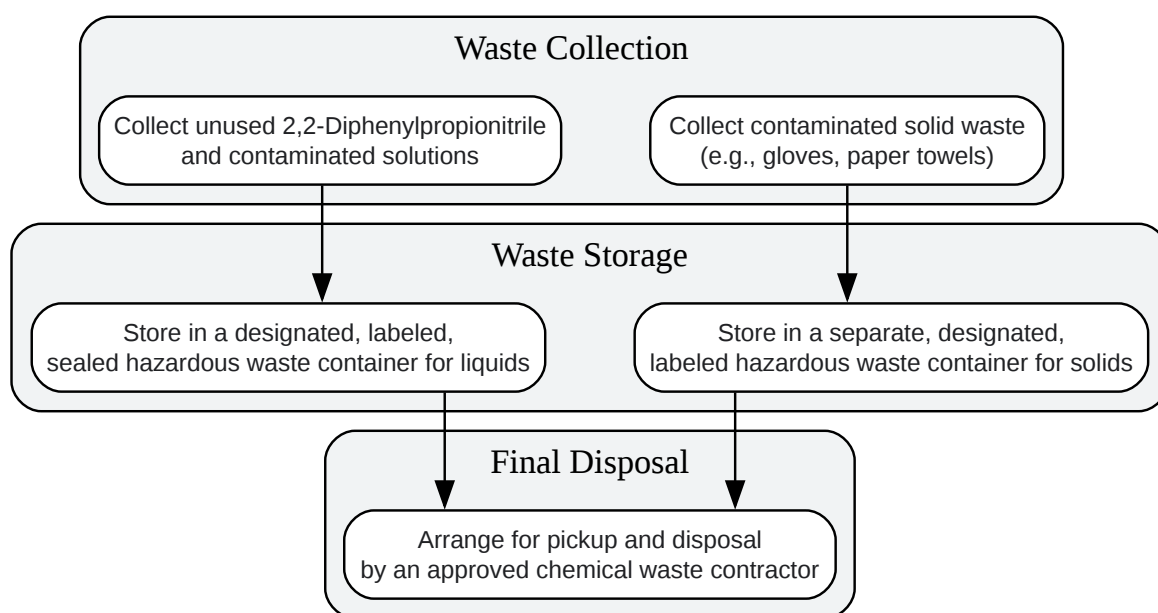
Table 2: First-Aid Procedures for **2,2-Diphenylpropionitrile** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention. [1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [1]

Disposal Plan

Proper disposal of **2,2-Diphenylpropionitrile** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

Disposal Workflow



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Figure 2: Chemical Disposal Workflow

Disposal Protocol:

- **Waste Segregation:** Do not mix **2,2-Diphenylpropionitrile** waste with other waste streams.
- **Containerization:** Dispose of unused material and contaminated items in a designated, properly labeled, and sealed hazardous waste container.^[1]
- **Regulatory Compliance:** Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[7]
- **Professional Disposal:** Arrange for disposal through a licensed and approved waste disposal company.^[1] Do not dispose of this chemical down the drain or in regular trash.^[1]

By strictly following these guidelines, you can ensure a safe laboratory environment when working with **2,2-Diphenylpropionitrile**.

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